

Application Notes and Protocols for Pirmenol Hydrochloride Stock Solution

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Compound of Interest

Compound Name: *Pirmenol*
CAS No.: *129885-18-3*
Cat. No.: *B15579530*

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Introduction

Pirmenol hydrochloride is a Class Ia antiarrhythmic agent utilized in cardiovascular research to investigate and modulate cardiac electrophysiology.[1] It primarily functions by blocking both sodium (Na⁺) and potassium (K⁺) channels in cardiac myocytes, leading to a prolongation of the action potential duration.[2] Additionally, **pirmenol** hydrochloride has been shown to inhibit the muscarinic acetylcholine receptor-operated K⁺ current (I_{K.ACh}), making it a valuable tool for studying atrial fibrillation and other arrhythmias.[3][4] Accurate and consistent preparation and storage of **pirmenol** hydrochloride stock solutions are paramount for obtaining reproducible and reliable experimental results. These application notes provide detailed protocols for the preparation and storage of **pirmenol** hydrochloride stock solutions for in vitro and in vivo studies.

Data Presentation

The following tables summarize the key quantitative data for **pirmenol** hydrochloride, aiding in the design of experimental protocols.

Table 1: Solubility of **Pirmenol** Hydrochloride

Solvent	Concentration	Notes
Water	100 mg/mL (266.70 mM)	Sonication may be required to fully dissolve. [5]
DMSO	66.67 mg/mL (177.81 mM)	Sonication may be required to fully dissolve. [5]
Ethanol	~10 mg/mL	-
Dimethylformamide (DMF)	~2 mg/mL	-
1:5 Ethanol:PBS (pH 7.2)	~0.16 mg/mL	First dissolve in ethanol, then dilute with the aqueous buffer. [5]

Table 2: Storage and Stability of **Pirmenol** Hydrochloride Stock Solutions

Storage Temperature	Duration	Notes
-80°C	6 months	Stored under nitrogen is recommended. [3]
-20°C	1 month	Stored under nitrogen is recommended. [3]
2-8°C	Short term (days to weeks)	For solid powder. [6]
Room Temperature (1-30°C)	-	For capsules, away from direct sunlight and moisture. [7]

Aqueous solutions are not recommended for storage for more than one day.[\[5\]](#)

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol is suitable for preparing a concentrated stock solution for subsequent dilution in cell culture media or aqueous buffers for in vitro experiments.

Materials:

- **Pirmenol** hydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- In a sterile microcentrifuge tube, weigh the desired amount of **pirmenol** hydrochloride powder.
- Calculate the required volume of DMSO to achieve the desired stock concentration (e.g., 66.67 mg/mL).[5]
- Add the calculated volume of DMSO to the microcentrifuge tube containing the **pirmenol** hydrochloride powder.
- Vortex the tube vigorously to dissolve the powder.
- If the powder does not fully dissolve, sonicate the solution in a water bath for short intervals until it becomes clear.[5]
- Once completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.[3]
- Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[3] It is recommended to store under nitrogen.[3]

Protocol 2: Preparation of an Aqueous Working Solution

This protocol describes the dilution of the DMSO stock solution to a final working concentration in an aqueous buffer for immediate use in cellular assays.

Materials:

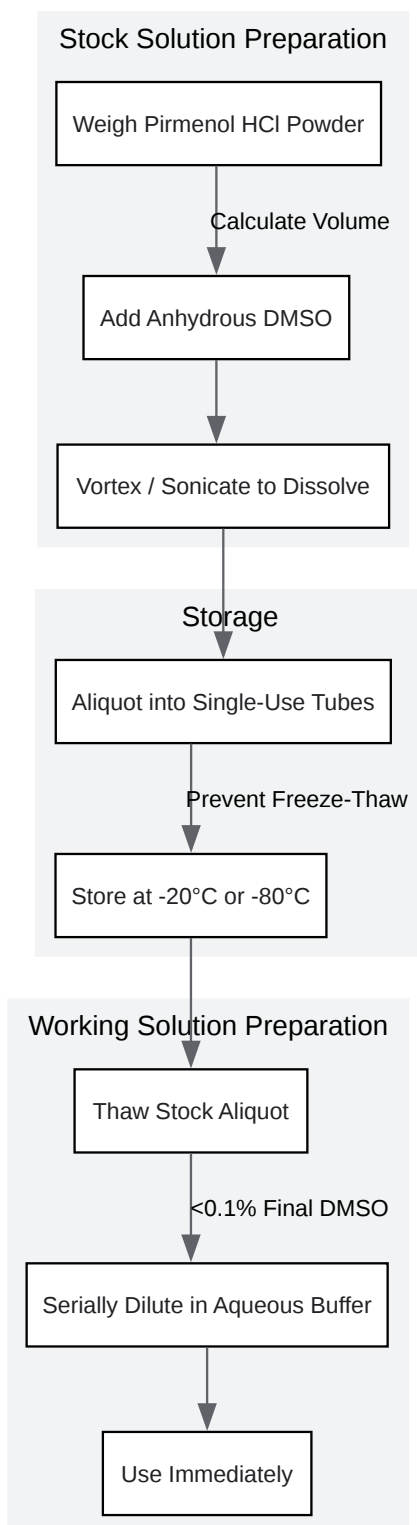
- **Pirmenol** hydrochloride stock solution in DMSO (from Protocol 1)
- Sterile aqueous buffer (e.g., PBS, cell culture medium)
- Sterile dilution tubes

Procedure:

- Thaw a frozen aliquot of the **pirmenol** hydrochloride DMSO stock solution at room temperature.
- Perform serial dilutions of the stock solution with the desired aqueous buffer to achieve the final working concentration.
- Crucially, ensure that the final concentration of DMSO in the working solution is minimal (typically less than 0.1%) to prevent solvent-induced toxicity to cells.[5]
- Use the freshly prepared working solution immediately for your experiments. Aqueous solutions of **pirmenol** hydrochloride are not recommended for storage for more than one day.[5]

Visualizations

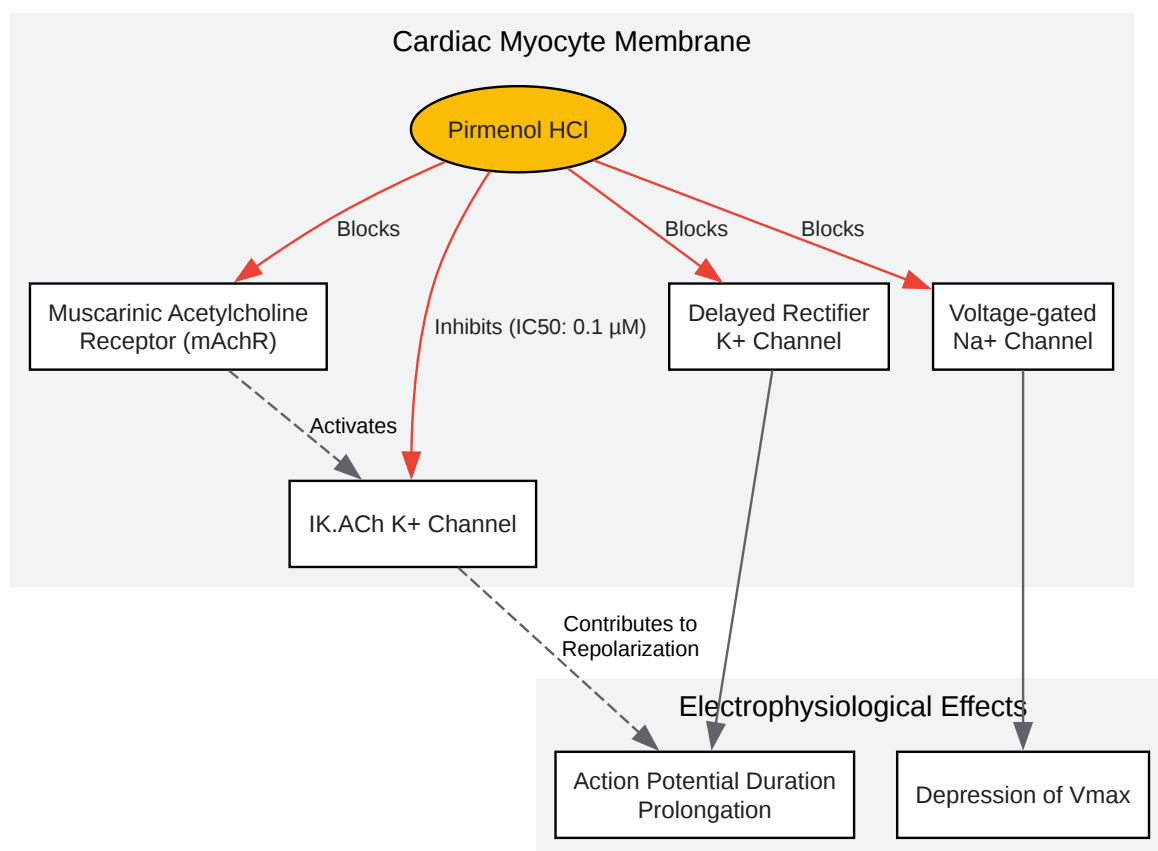
Experimental Workflow: Pirmenol Hydrochloride Stock Solution



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Caption: Workflow for **pirmenol** hydrochloride solution preparation and storage.

Mechanism of Action of Pirmenol Hydrochloride



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Caption: Simplified signaling pathway of **pirmenol** hydrochloride in cardiomyocytes.

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